

# 4,5-Dibromo-2-furoic acid molecular weight and formula

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## Compound of Interest

Compound Name: 4,5-Dibromo-2-furoic acid

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## In-Depth Technical Guide: 4,5-Dibromo-2-furoic acid

This technical guide provides a comprehensive overview of the chemical and physical properties of **4,5-Dibromo-2-furoic acid**, alongside a detailed, plausible experimental protocol for its synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Core Chemical Data

**4,5-Dibromo-2-furoic acid** is a halogenated derivative of furoic acid. Its key quantitative data are summarized in the table below for ease of reference.

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>2</sub> Br <sub>2</sub> O <sub>3</sub>	[1][2][3][4][5]
Molecular Weight	269.88 g/mol	[1][2][3][4][5]
CAS Number	2434-03-9	[1][2][3][4][5]
Appearance	Solid	[2][4]
Melting Point	169-173 °C	[2][4]
InChI Key	BHUVICYZDBUMIU- UHFFFAOYSA-N	[1][2][4]
Canonical SMILES	C1=C(OC(=C1Br)Br)C(=O)O	[1]

## Synthesis of 4,5-Dibromo-2-furoic acid

While a specific, detailed experimental protocol for the synthesis of **4,5-Dibromo-2-furoic acid** is not readily available in the provided search results, a plausible synthesis route can be inferred from the general chemistry of furoic acid and its derivatives. The most direct method would involve the electrophilic bromination of 2-furoic acid. The following is a representative, hypothetical protocol based on standard organic chemistry principles.

### Experimental Protocol: Bromination of 2-Furoic Acid

Objective: To synthesize **4,5-Dibromo-2-furoic acid** via the direct bromination of 2-furoic acid.

Materials:

- 2-Furoic acid
- Liquid bromine (Br<sub>2</sub>)
- A suitable inert solvent (e.g., Dichloromethane, Carbon tetrachloride)
- Sodium thiosulfate solution (for quenching)
- Sodium bicarbonate solution (for workup)

- Hydrochloric acid (for acidification)
- Anhydrous magnesium sulfate or sodium sulfate (for drying)
- Standard laboratory glassware (round-bottom flask, dropping funnel, condenser, etc.)
- Magnetic stirrer and heating mantle
- Ice bath

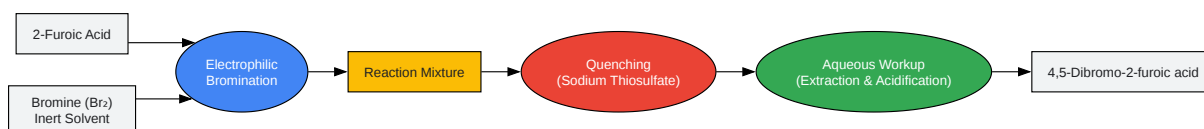
Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a condenser, dissolve 2-furoic acid in a suitable inert solvent.
- **Bromination:** Cool the solution in an ice bath. Slowly add a stoichiometric amount of liquid bromine (2 equivalents) from the dropping funnel to the stirred solution. The reaction is exothermic and should be controlled by the rate of addition and the ice bath.
- **Reaction Monitoring:** After the addition is complete, allow the reaction mixture to stir at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Quenching:** Once the reaction is complete, quench the excess bromine by adding a saturated solution of sodium thiosulfate until the red-brown color of bromine disappears.
- **Workup:** Transfer the mixture to a separatory funnel. Wash the organic layer with a saturated sodium bicarbonate solution to remove any unreacted starting material and the acidic byproducts. The desired product, being a carboxylic acid, will move to the aqueous layer as its sodium salt.
- **Isolation:** Separate the aqueous layer and acidify it with hydrochloric acid until the product precipitates out.
- **Purification:** Collect the solid product by vacuum filtration, wash it with cold water, and dry it. Further purification can be achieved by recrystallization from an appropriate solvent system.

- Characterization: Confirm the identity and purity of the synthesized **4,5-Dibromo-2-furoic acid** using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS), and by measuring its melting point.

## Logical Workflow for Synthesis

The following diagram illustrates the logical workflow for the synthesis of **4,5-Dibromo-2-furoic acid** from 2-furoic acid.



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Caption: Synthesis workflow for **4,5-Dibromo-2-furoic acid**.

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